

# 5-Amino-2-(trifluoromethyl)benzimidazole: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Amino-2-(trifluoromethyl)benzimidazole

Cat. No.: B1328770

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This technical guide provides an in-depth overview of **5-Amino-2-(trifluoromethyl)benzimidazole**, a heterocyclic organic compound with significant potential in medicinal chemistry and materials science. This document details its chemical properties, synthesis, and biological activities, presenting data in a structured format for ease of reference and comparison.

## Core Compound Information

CAS Number: 3671-66-7[1][2]

Molecular Formula: C<sub>8</sub>H<sub>6</sub>F<sub>3</sub>N<sub>3</sub>[1]

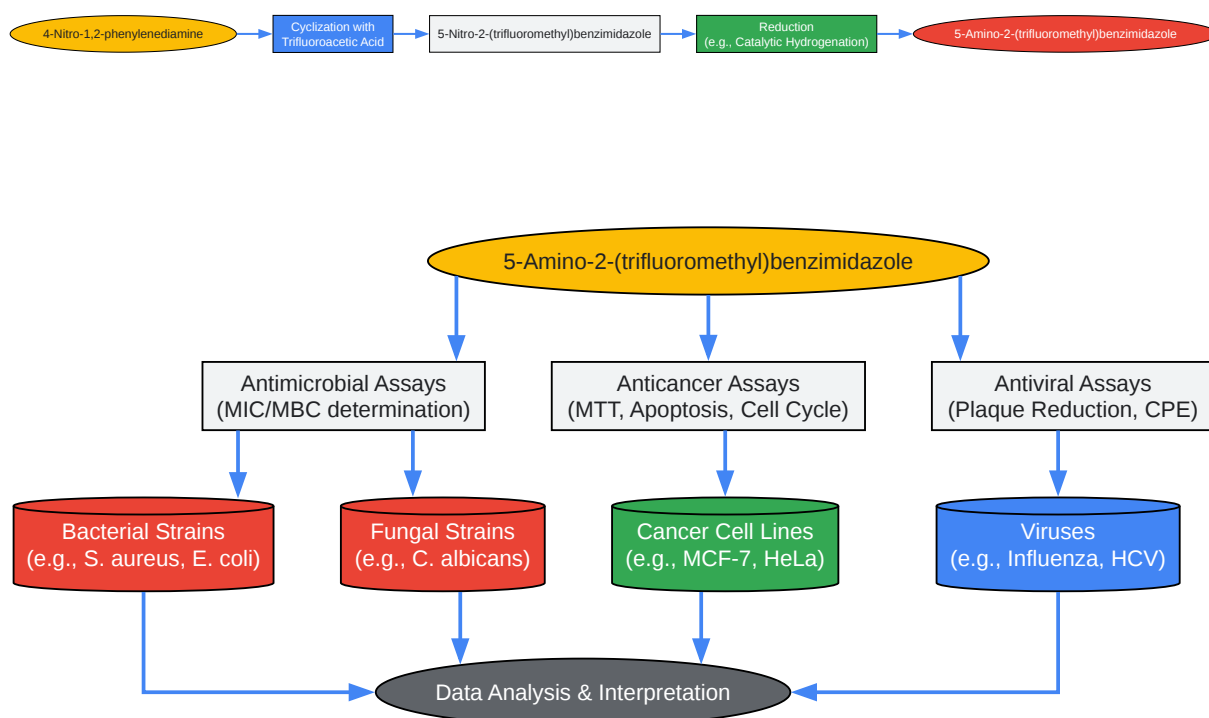
Molecular Weight: 201.15 g/mol [1][2]

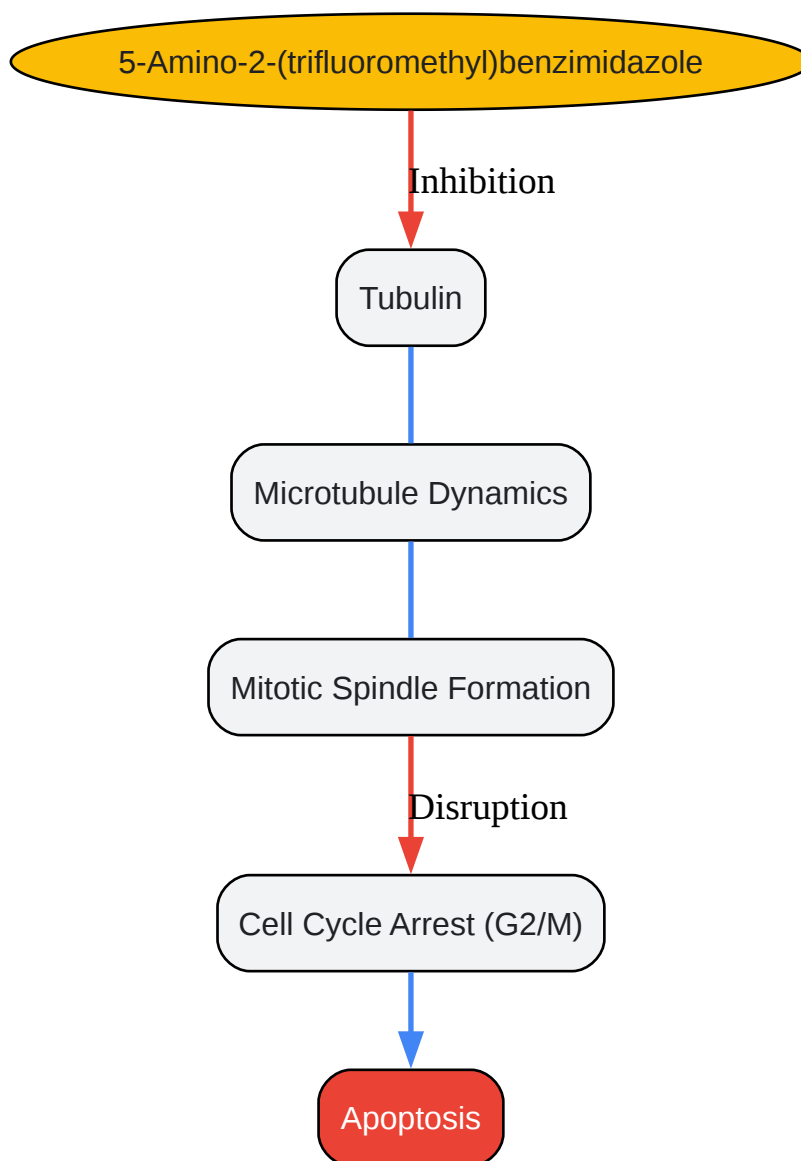
Property	Value	Source
CAS Number	3671-66-7	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> F <sub>3</sub> N <sub>3</sub>	[1]
Molecular Weight	201.15 g/mol	[1][2]
Appearance	Crystalline solid	[2]
Melting Point	185-189 °C	[2]

## Synthesis

The synthesis of **5-Amino-2-(trifluoromethyl)benzimidazole** typically involves the reduction of a nitro-substituted benzimidazole precursor. A common synthetic route starts with the cyclization of an appropriate o-phenylenediamine with trifluoroacetic acid, followed by nitration and subsequent reduction of the nitro group to an amino group.

A general synthetic workflow is outlined below:





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## References

- 1. Buy 5-Amino-2-(trifluoromethyl)benzimidazole | 3671-66-7 [smolecule.com]
- 2. 5-Amino-2-(trifluoromethyl)benzimidazole 96 3671-66-7 [sigmaaldrich.com]

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Address: 3281 E Guasti Rd  
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